

Application Notes and Protocols for DA-JC4 in Cell Culture Assays

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Compound of Interest

Compound Name: DA-JC4

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These application notes provide detailed protocols for the preparation and use of **DA-JC4**, a dual glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP) receptor agonist, in various cell culture assays. **DA-JC4** is a valuable tool for investigating neurodegenerative diseases, insulin signaling pathways, and cellular mechanisms of neuroprotection.

Product Information and Storage

Proper handling and storage of **DA-JC4** are critical for maintaining its biological activity.

Parameter	Recommendation	Source(s)
Chemical Formula	C ₂₂₅ H ₃₄₆ N ₅₆ O ₆₅	[1]
Molecular Weight	4875.49 g/mol	[1]
Storage of Powder	Store at -20°C or -80°C, protected from light and moisture, preferably under nitrogen.	[1][2]
Powder Stability	1 year at -20°C, 2 years at -80°C.	[2]
Solvent for Stock	High-quality, anhydrous Dimethyl Sulfoxide (DMSO).	[1]
Storage of Stock	Aliquot and store at -20°C (for up to 1 month) or -80°C (for up to 6 months). Avoid repeated freeze-thaw cycles.	[1][2]

Preparation of DA-JC4 Stock and Working Solutions

This protocol outlines the steps for preparing a 1 mM stock solution of **DA-JC4** in DMSO and subsequent dilution to working concentrations for cell culture experiments.

Materials

- **DA-JC4** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Sterile, pyrogen-free pipette tips
- Vortex mixer
- Ultrasonic bath (optional)

- Sterile cell culture medium appropriate for your cell line

Protocol for 1 mM Stock Solution

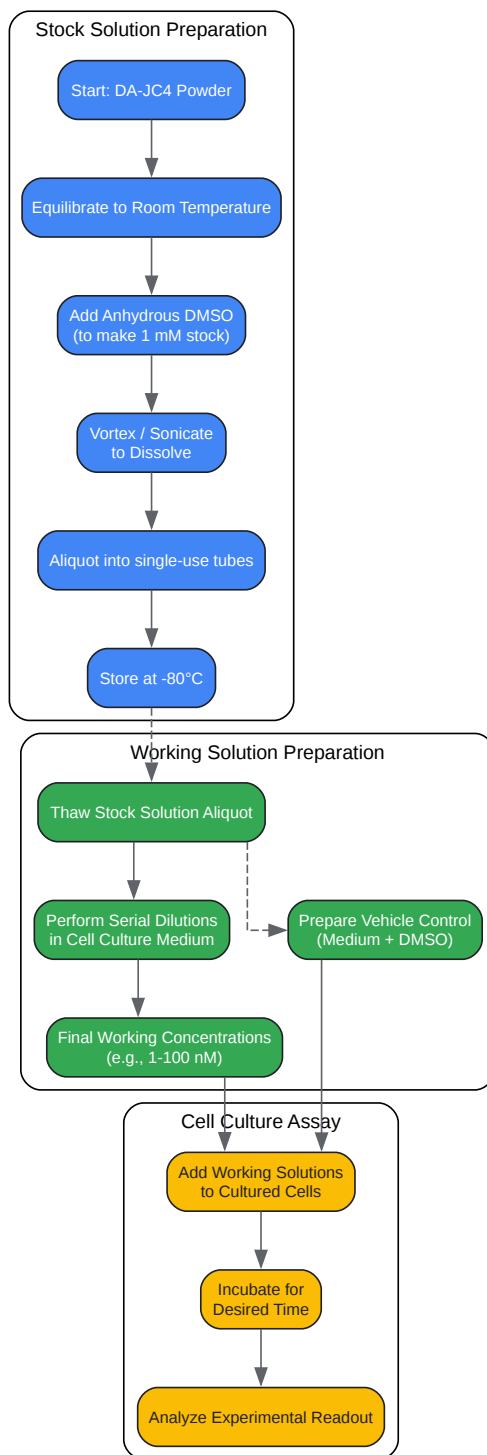
- Equilibrate **DA-JC4** Powder: Before opening, allow the vial of **DA-JC4** powder to equilibrate to room temperature for 15-20 minutes to prevent condensation.
- Calculate Required DMSO Volume: To prepare a 1 mM stock solution, use the following formula: $\text{Volume of DMSO } (\mu\text{L}) = (\text{mass of DA-JC4 (mg)} / 4875.49 \text{ g/mol}) * 1,000,000$
- Dissolve **DA-JC4**: Add the calculated volume of anhydrous DMSO to the vial of **DA-JC4** powder.
- Ensure Complete Dissolution: Vortex the solution thoroughly. If necessary, briefly sonicate or warm the tube to 37°C to aid dissolution.^[1] Visually inspect the solution to ensure no particulates are present.
- Aliquot and Store: Aliquot the 1 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[1][2]}

Preparation of Working Solutions

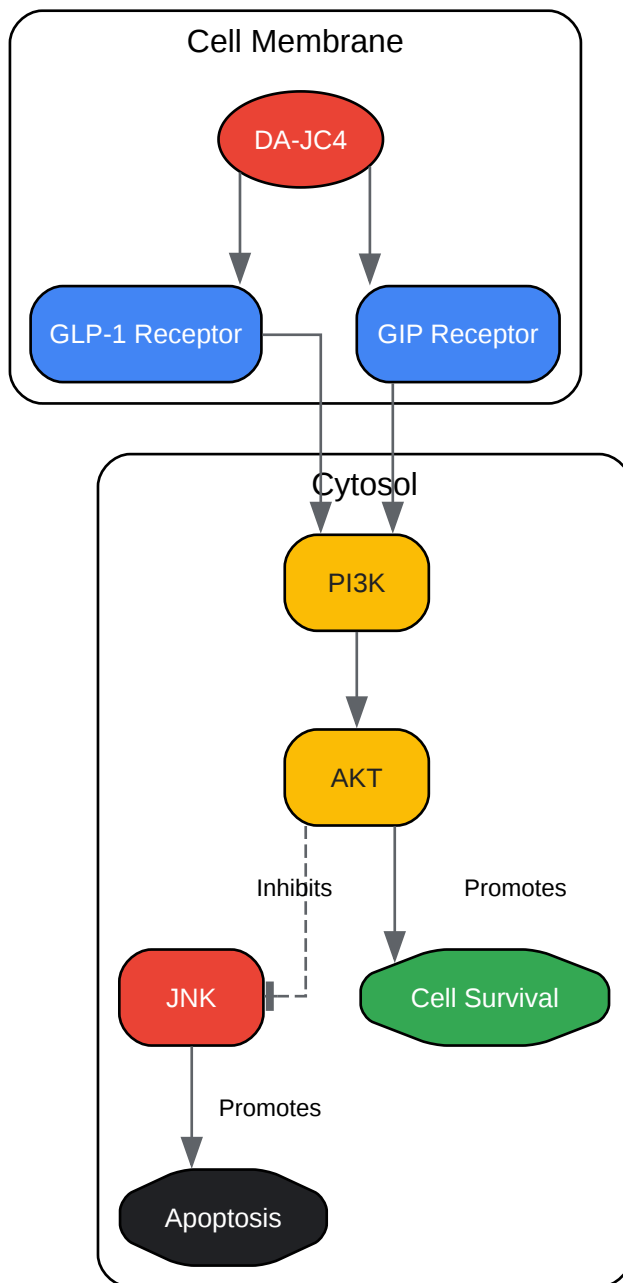
It is crucial to minimize the final concentration of DMSO in the cell culture medium, as it can be toxic to cells at concentrations above 0.5%.^[1] A final DMSO concentration of $\leq 0.1\%$ is recommended for most cell lines.

- Thaw Stock Solution: Thaw a single aliquot of the 1 mM **DA-JC4** stock solution at room temperature.
- Serial Dilutions: Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final working concentrations. A typical working concentration range for **DA-JC4** in cell culture is 1-100 nM.^{[1][2]}
- Vehicle Control: Prepare a vehicle control with the same final concentration of DMSO as the highest concentration of **DA-JC4** used in your experiment.

Experimental Workflow: Preparing DA-JC4 for Cell Culture



DA-JC4 Signaling Pathway in Neuroprotection

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References

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